

Application Notes and Protocols: Trapping of Nitrosyl Cyanide with Butadiene

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Compound of Interest

Compound Name: Nitrosyl cyanide

CAS No.: 4343-68-4

Cat. No.: B1207669

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Abstract

This document provides a detailed protocol for the trapping of highly reactive **nitrosyl cyanide** (ONCN) with 1,3-butadiene via a [4+2] cycloaddition reaction. **Nitrosyl cyanide**, generated in situ from nitrosyl chloride and silver cyanide, serves as a potent dienophile. The resulting product is 2-cyano-3,6-dihydro-2H-1,2-oxazine, a heterocyclic compound with potential applications in organic synthesis and as a building block for novel therapeutic agents. This protocol outlines the experimental procedure, data presentation, and a visual representation of the workflow.

Introduction

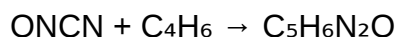
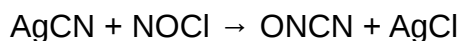
Nitrosyl cyanide is a highly reactive, transient chemical species that readily participates in Diels-Alder reactions with conjugated dienes.^[1] Its electrophilic nature makes it an excellent dienophile for [4+2] cycloaddition reactions.^[1] The trapping of **nitrosyl cyanide** with dienes such as 1,3-butadiene provides a direct route to functionalized 3,6-dihydro-2H-1,2-oxazine heterocycles.^[1] These structures are valuable intermediates in the synthesis of various

nitrogen- and oxygen-containing compounds. The in situ generation of **nitrosyl cyanide** from stable precursors like nitrosyl chloride and silver cyanide is a common and effective strategy to handle this transient molecule.^[1]

Reaction and Mechanism

The core reaction involves the in situ generation of **nitrosyl cyanide** from the reaction of nitrosyl chloride (NOCl) with silver cyanide (AgCN). The freshly generated **nitrosyl cyanide** then undergoes a [4+2] cycloaddition (Diels-Alder) reaction with 1,3-butadiene to yield 2-cyano-3,6-dihydro-2H-1,2-oxazine.

Reaction Scheme:



Quantitative Data

The following table summarizes the key quantitative data for the trapping reaction of **nitrosyl cyanide** with 1,3-butadiene.

Parameter	Value	Reference
Product	2-Cyano-3,6-dihydro-2H-1,2-oxazine	^[1]
Yield	55%	^[1]
Boiling Point	50 °C at 0.1 mmHg	^[1]
Infrared (IR) ν_{max}	2245 cm^{-1} (C≡N)	^[1]
Mass Spectrum (m/z)	110 (M^+)	^[1]

Experimental Protocol

This protocol is adapted from the procedure described by Horsewood and Kirby (1980).^[1]

Materials:

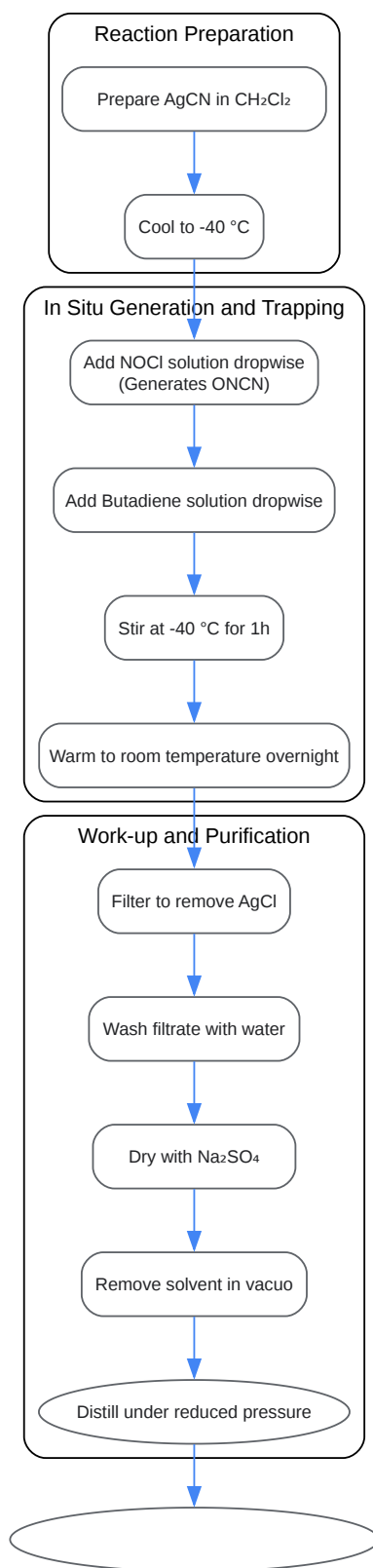
- Silver cyanide (AgCN)
- Nitrosyl chloride (NOCl)
- 1,3-Butadiene
- Dichloromethane (CH₂Cl₂)
- Anhydrous sodium sulfate (Na₂SO₄)
- Dry ice/acetone bath
- Standard glassware for inert atmosphere reactions

Procedure:

- **Reaction Setup:** A solution of silver cyanide (1.0 g, 7.5 mmol) in dichloromethane (20 ml) is prepared in a three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a dry ice/acetone condenser. The system is maintained under an inert atmosphere (e.g., nitrogen or argon).
- **Generation of Nitrosyl Cyanide:** The flask is cooled to -40 °C using a dry ice/acetone bath. A solution of nitrosyl chloride (0.50 g, 7.6 mmol) in dichloromethane (5 ml) is added dropwise to the stirred suspension of silver cyanide over 10 minutes.
- **Trapping with Butadiene:** A solution of 1,3-butadiene (1.0 g, 18.5 mmol) in dichloromethane (5 ml) is then added dropwise to the reaction mixture at -40 °C.
- **Reaction Progression:** The reaction mixture is stirred at -40 °C for 1 hour and then allowed to warm to room temperature overnight.
- **Work-up:** The resulting mixture is filtered to remove silver chloride. The filtrate is washed with water, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.

- Purification: The crude product is purified by distillation under reduced pressure to yield 2-cyano-3,6-dihydro-2H-1,2-oxazine as a colorless oil.

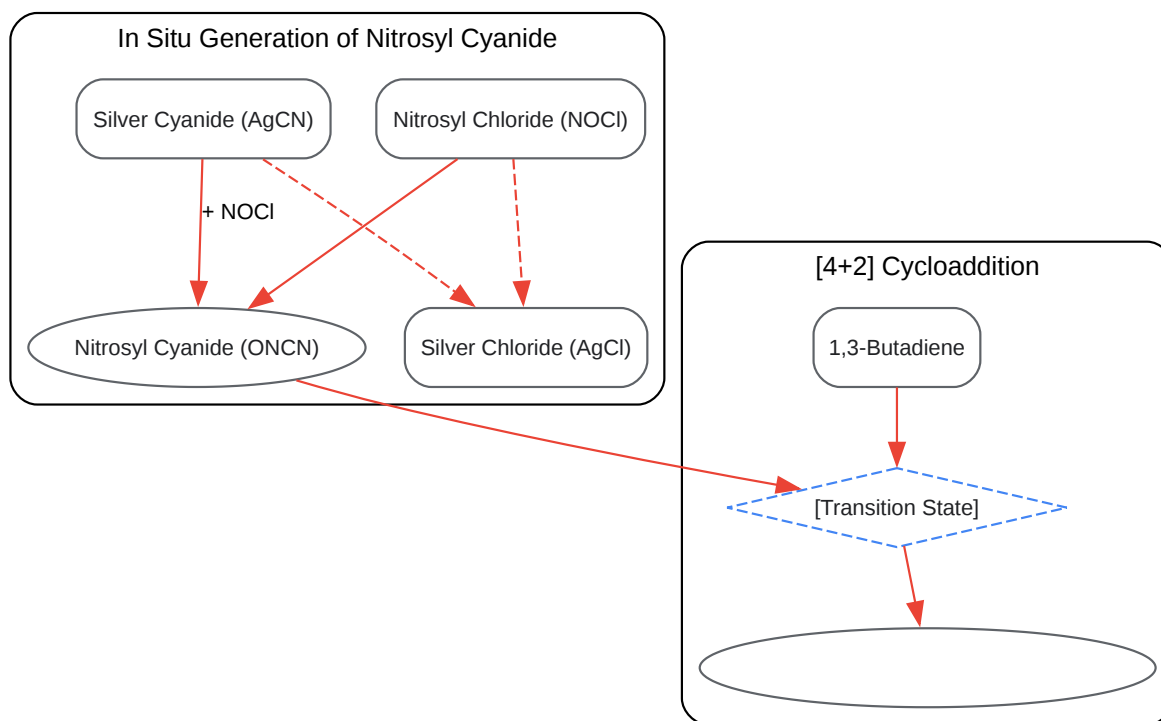
Experimental Workflow Diagram



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Caption: Experimental workflow for trapping **nitrosyl cyanide**.

Signaling Pathway/Reaction Mechanism Diagram



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Caption: Reaction mechanism for the formation of the oxazine.

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References

- 1. Preparation and dienophilic reactions of nitrosyl cyanide - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]

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